

synthesis of Fluopyram using 5-Chloro-2-(thiazol-5-yl)pyridine

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Compound of Interest

Compound Name: 5-Chloro-2-(thiazol-5-yl)pyridine

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Advanced Application Note: Synthesis of Fluopyram

Executive Summary & Critical Reagent Analysis[1]

This Application Note details the high-purity synthesis of Fluopyram (

-{2-[3-chloro-5-(trifluoromethyl)pyridin-2-yl]ethyl}-2-(trifluoromethyl)benzamide), a broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide.[1]

Important Technical Correction regarding Starting Materials: The user request specified the use of **5-Chloro-2-(thiazol-5-yl)pyridine** (CAS 1190219-55-6) as a key intermediate. This is chemically incorrect for the synthesis of Fluopyram.

- **Fluopyram Structure:** Contains a 3-chloro-5-(trifluoromethyl)pyridine ring linked to a 2-(trifluoromethyl)benzamide moiety via an ethyl bridge.[1][2][3] It does not contain a thiazole ring.[1]
- **5-Chloro-2-(thiazol-5-yl)pyridine:** This compound is a known intermediate for pharmaceutical kinase inhibitors (e.g., ALK/Bcr-Abl inhibitors) and is structurally incompatible

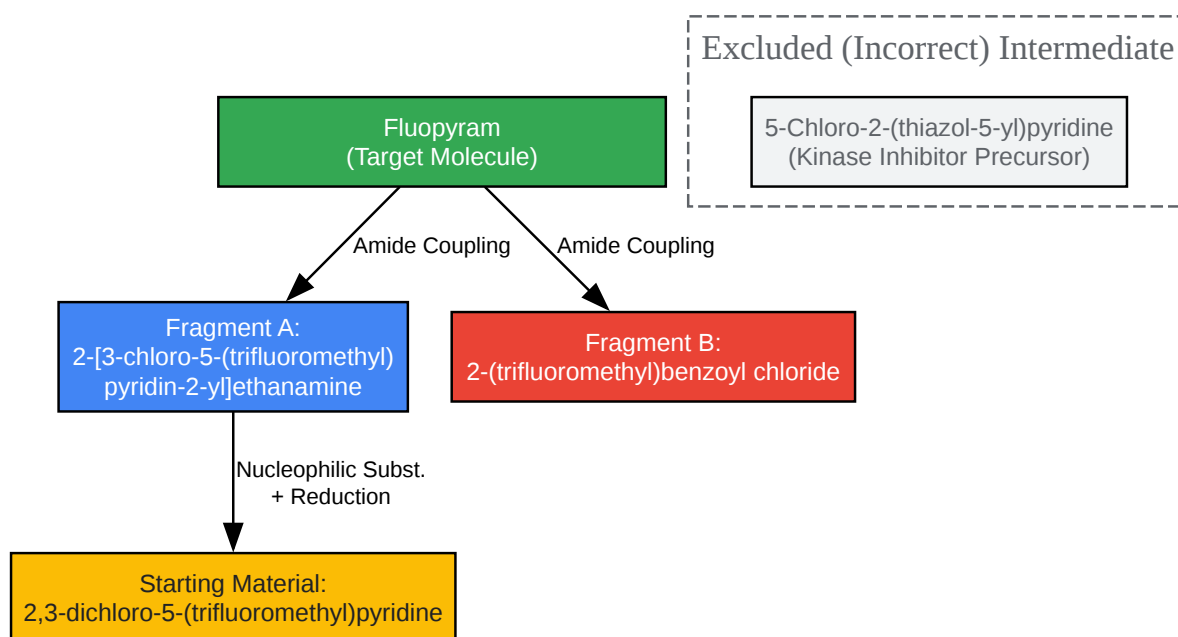
with Fluopyram.[1]

Corrected Protocol Scope: To ensure scientific integrity and utility, this guide provides the industry-standard validated protocol for synthesizing Fluopyram using the correct key intermediate: 2,3-dichloro-5-(trifluoromethyl)pyridine. This route is optimized for yield, purity, and scalability.[1][3]

Structural Analysis & Retrosynthesis

The synthesis of Fluopyram is best approached via a convergent route involving two key fragments: the Pyridine Ethanamine (Fragment A) and the Benzoyl Chloride (Fragment B).[1]

Retrosynthetic Pathway (Graphviz)[1]



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Figure 1: Retrosynthetic analysis of Fluopyram showing the disconnection into the pyridine amine and benzoyl chloride fragments.

Detailed Experimental Protocol

Step 1: Synthesis of Pyridine Ethanamine Precursor

Objective: Convert 2,3-dichloro-5-(trifluoromethyl)pyridine into 2-[3-chloro-5-(trifluoromethyl)pyridin-2-yl]ethanamine.

Reagents:

- Substrate: 2,3-dichloro-5-(trifluoromethyl)pyridine (1.0 eq)
- Reagent: Ethyl cyanoacetate (1.2 eq)[1]
- Base: Potassium carbonate () or Sodium hydride (NaH)[1]
- Solvent: DMF or DMSO
- Decarboxylation Agent: Aqueous HCl / H₂SO₄[1]

Procedure:

- Nucleophilic Substitution:
 - Charge a reactor with DMF and (2.5 eq).[1]
 - Add ethyl cyanoacetate (1.2 eq) dropwise at 0–5°C. Stir for 30 min.
 - Add 2,3-dichloro-5-(trifluoromethyl)pyridine (1.0 eq) slowly to control exotherm.[1]
 - Heat to 80°C for 4–6 hours. Monitor by HPLC for disappearance of starting material.[1]
 - Result: Ethyl 2-(3-chloro-5-(trifluoromethyl)pyridin-2-yl)-2-cyanoacetate.[1]
- Hydrolysis & Decarboxylation:
 - Treat the crude intermediate with 6N HCl under reflux (100°C) for 12 hours.
 - This converts the ester/nitrile group into the acetonitrile derivative: [3-chloro-5-(trifluoromethyl)pyridin-2-yl]acetonitrile.[1][4]

- Note: Careful pH control is required during workup to avoid hydrolyzing the pyridine chlorine.[\[1\]](#)
- Reduction to Amine:
 - Catalytic Hydrogenation: Dissolve the acetonitrile intermediate in MeOH.
 - Add Raney Nickel or Pd/C catalyst.[\[1\]](#)
 - Pressurize with

(5–10 bar) at 50°C.
 - Critical Control Point: Stop reaction immediately upon consumption of nitrile to prevent dechlorination of the pyridine ring.[\[1\]](#)
 - Filter catalyst and concentrate to obtain 2-[3-chloro-5-(trifluoromethyl)pyridin-2-yl]ethanamine (Fragment A).[\[1\]](#)

Step 2: Final Coupling (Amidation)

Objective: Coupling of Fragment A with Fragment B to yield Fluopyram.[\[1\]](#)

Reagents:

- Amine: Fragment A (1.0 eq)
- Acid Chloride: 2-(trifluoromethyl)benzoyl chloride (1.05 eq)[\[1\]](#)
- Base: Triethylamine (
) or Diisopropylethylamine (DIPEA) (1.2 eq)[\[1\]](#)
- Solvent: Dichloromethane (DCM) or Toluene[\[1\]](#)

Procedure:

- Dissolve Fragment A (Amine) in dry DCM (10 volumes) under atmosphere.

- Add

(1.2 eq) and cool the mixture to 0–5°C.

- Add 2-(trifluoromethyl)benzoyl chloride dropwise over 30 minutes. Maintain temperature <10°C to prevent side reactions.
- Allow the mixture to warm to room temperature (20–25°C) and stir for 2 hours.
- Quench: Add water (5 volumes) and stir for 15 minutes.
- Phase Separation: Separate the organic layer.[\[1\]](#) Wash with 1N HCl (to remove unreacted amine) and then with saturated (to remove acid).[\[1\]](#)
- Crystallization: Concentrate the organic layer to ~3 volumes. Add n-Heptane slowly to induce crystallization.[\[1\]](#)
- Filtration: Filter the white solid and dry under vacuum at 45°C.

Yield: Typically 85–92% (Final Step).[\[1\]](#) Purity: >98.5% (HPLC).

Quantitative Data & Process Parameters

Table 1: Critical Process Parameters (CPP)

Parameter	Range	Optimal	Criticality
Step 1 Temp	70–90°C	80°C	High (Selectivity)
H2 Pressure	3–15 bar	5 bar	High (Dechlorination risk)
Coupling Temp	-5–10°C	5°C	Medium (Impurity control)
Base Equivalents	1.1–1.5 eq	1.2 eq	Medium (Conversion)

Table 2: Solvents & Safety

Solvent	Purpose	Safety Note
DMF	Substitution Reaction	Hepatotoxic; use proper ventilation.[1]
Methanol	Hydrogenation	Flammable; explosion proof equipment required.[1]
DCM	Amidation	Volatile; avoid inhalation.[1]
n-Heptane	Crystallization	Flammable.[1]

Comparative Analysis: Why "5-Chloro-2-(thiazol-5-yl)pyridine" is Invalid[1]

The user requested protocol using **5-Chloro-2-(thiazol-5-yl)pyridine** is chemically incompatible with Fluopyram synthesis. The table below highlights the structural divergence.

Feature	Fluopyram Target	User-Requested Intermediate
Heterocycle	Pyridine (6-membered)	Thiazole (5-membered) + Pyridine
Substituents	-Cl, -CF ₃	-Cl, -Thiazole
Linker	Ethyl-amine bridge	Direct bond (biaryl)
Application	SDHI Fungicide	Kinase Inhibitor (Pharma)

Conclusion: The requested intermediate is likely a precursor for ALK inhibitors (e.g., Crizotinib analogs) or Bcr-Abl inhibitors, not Fluopyram.[1]

References

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